

Data Presentation: Quantitative Comparison of Amlodipine Enantiomers

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Compound of Interest

Compound Name: (+)-Amlodipine

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The pharmacological activity of amlodipine is highly stereospecific, with the (S)-enantiomer being the primary contributor to its L-type calcium channel blocking effects.[5] The following tables summarize the quantitative data from various studies, highlighting the differences in binding affinity and functional blockade between the enantiomers.

Table 1: Binding Affinity of Amlodipine Enantiomers to L-type Calcium Channels

Enantiomer	Preparation	Ligand	K _d (nM)	B _{max} (pmol/mg protein)	Reference
(-)-Amlodipine	Rat cardiac membranes	(-) [³ H]amlodipine	1.64 ± 0.17	0.45 ± 0.08	[6]

Table 2: Functional Blockade of L-type Calcium Current (I_{Ca-L}) by (S)-Amlodipine in Rat Ventricular Myocytes

Concentration (μmol/L)	% Blockade of I _{Ca-L}	Shift in Half-Activation Voltage (mV)	Shift in Half-Inactivation Voltage (mV)	Reference
0.1	1.5 ± 0.2	-16.01 ± 1.65	-27.16 ± 4.48	[5]
0.5	25.4 ± 5.3	-17.61 ± 1.60	-28.69 ± 4.52	[5]
1	65.2 ± 7.3	-20.17 ± 1.46	-31.19 ± 4.17	[5]
5	78.4 ± 8.1	-21.87 ± 1.69	-32.63 ± 4.34	[5]
10	94.2 ± 5.0	-24.09 ± 1.87	-35.16 ± 4.46	[5]

Note: (R)-Amlodipine at the same concentrations had no significant effect on I_{Ca-L}. [5]

Table 3: Comparative Potency of Amlodipine Enantiomers

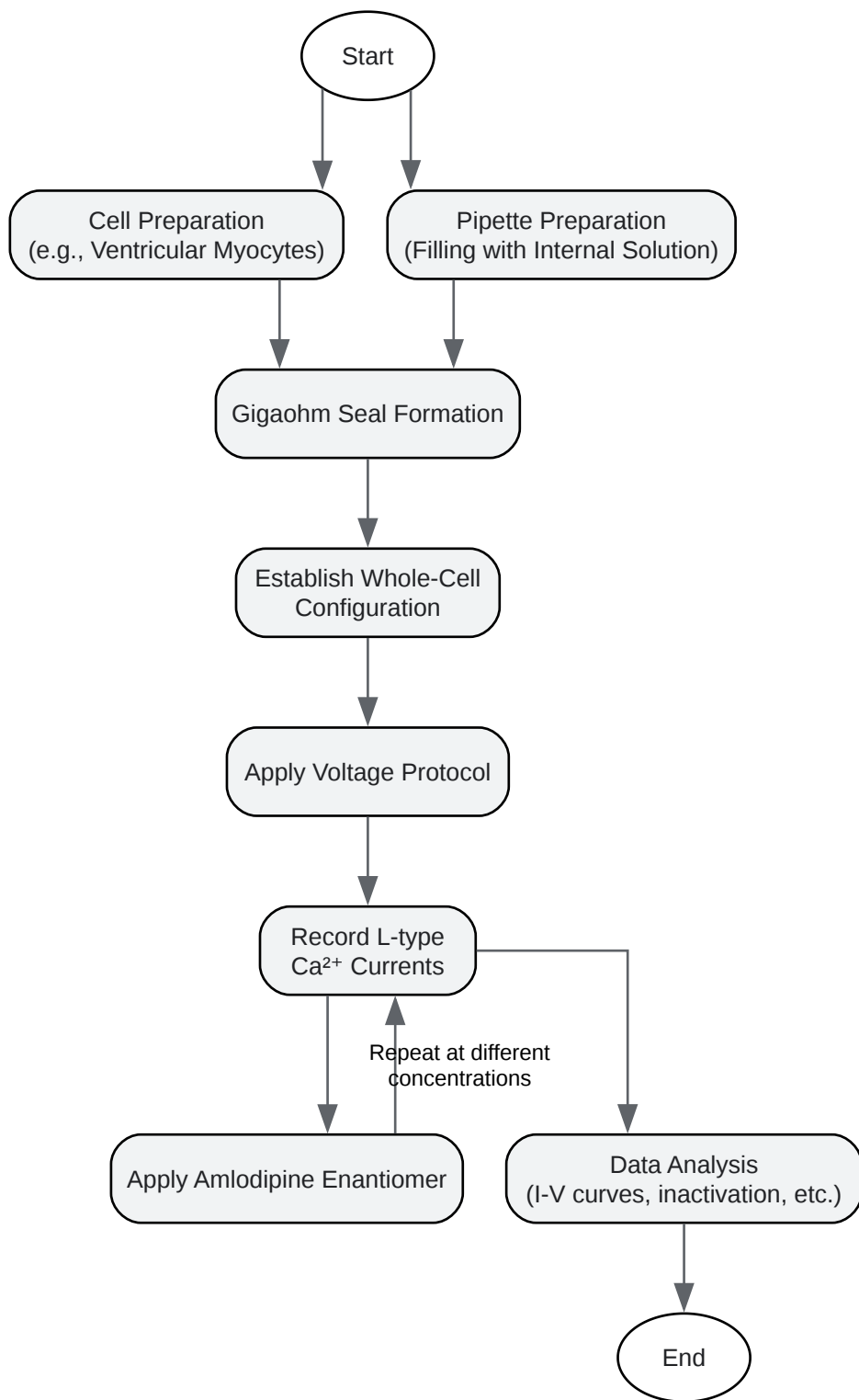
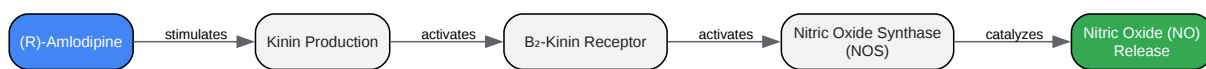
Enantiomer	Relative Affinity for L-type Calcium Channel Receptor	Reference
(S)-Amlodipine	~1000 times greater than (R)-Amlodipine	[3][7]
(R)-Amlodipine	~1000 times weaker than (S)-Amlodipine	[7][8]

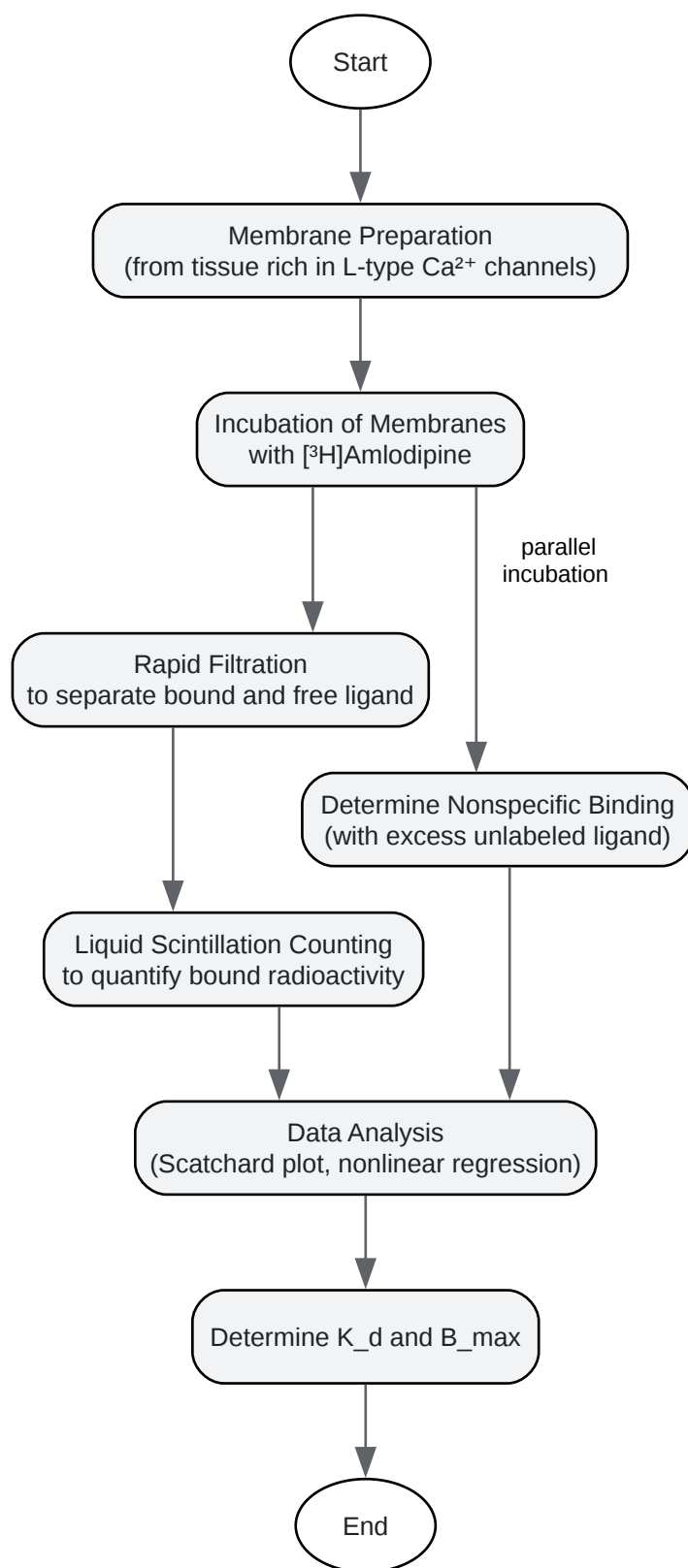
Signaling Pathways

The two enantiomers of amlodipine interact with the cardiovascular system through distinct signaling pathways. The (S)-enantiomer acts as a canonical L-type calcium channel blocker, while the (R)-enantiomer has been shown to induce nitric oxide release.

(S)-Amlodipine Signaling Pathway

The primary mechanism of action for (S)-Amlodipine is the blockade of L-type calcium channels in vascular smooth muscle cells. [9][10] This inhibition of calcium influx leads to a cascade of intracellular events culminating in vasodilation and a reduction in blood pressure. [11]





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